

6-(4-Iodophenoxymethyl)quinoline: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 6-(4-Iodophenoxymethyl)quinoline

CAS No.: 1306628-09-0

Cat. No.: B1464148

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Executive Summary: Immediate Action Plan

6-(4-Iodophenoxymethyl)quinoline (CAS: 1306628-09-0) is a halogenated heterocyclic ether. For disposal purposes, it must be treated with the stringency of a Category 1 Carcinogen (due to the quinoline backbone) and a Halogenated Organic (due to the aryl iodide).

The Golden Rules of Disposal:

- NEVER dispose of down the drain. This compound is toxic to aquatic life and persistent.^{[1][2][3]}
- SEGREGATE as "Halogenated Organic Waste." Do not mix with general non-halogenated solvents (acetone/ethanol) unless unavoidable, as this increases disposal costs and complicates incineration.
- INCINERATE via a licensed hazardous waste facility capable of handling halogenated loads (Rotary Kiln Incineration).

Chemical Profile & Hazard Assessment

To understand the why behind the disposal protocols, we must deconstruct the molecule. This approach allows us to derive safety measures even in the absence of a compound-specific SDS.

Substructure	Hazard Class	Operational Implication
Quinoline Ring	Carcinogen (EPA Group B2), Mutagen	Requires handling in a fume hood; waste must be incinerated to destroy the heterocycle.
Aryl Iodide	Halogenated Organic	Waste releases acid gases (HI) upon combustion; requires scrubbers at the incineration plant.
Ether Linkage	Peroxide Former (Low Risk)	While aryl ethers are stable, store away from light/air to prevent slow oxidation.

Physicochemical Properties (Estimated)

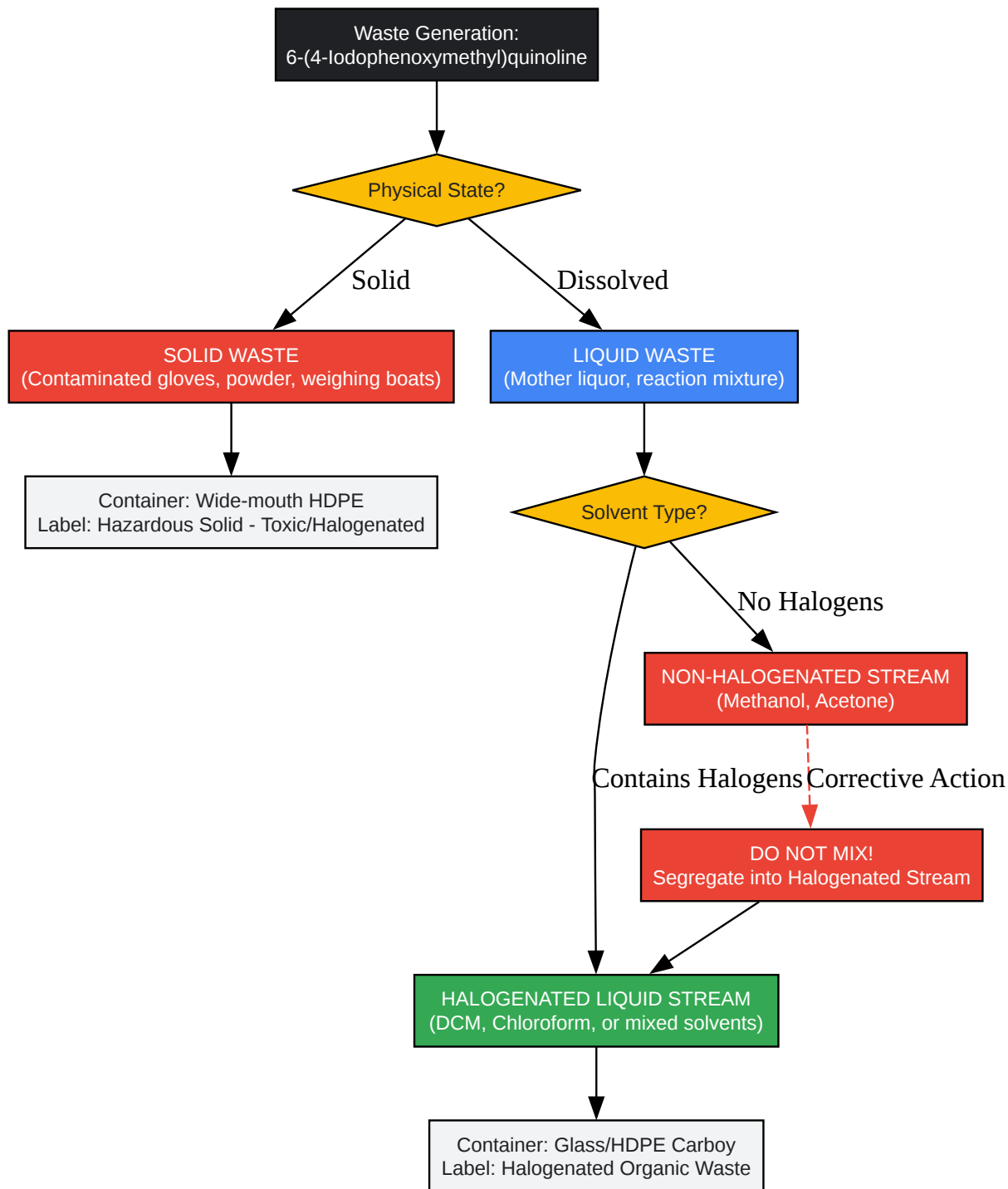
- State: Solid (Off-white to yellow crystalline powder).[4]
- Solubility: Insoluble in water; soluble in DMSO, DCM, and Chloroform.
- Reactivity: Incompatible with strong oxidizing agents (e.g., Nitric Acid, Peroxides).[5]

Waste Segregation Protocol (The "Self-Validating System")

Effective disposal starts at the bench. You must implement a Source Segregation System. Mixing this compound with non-halogenated waste (like pure methanol) downgrades the entire container to "Halogenated," significantly increasing the cost and environmental impact of disposal.

Visualizing the Waste Stream

The following decision tree illustrates the logic for segregating **6-(4-Iodophenoxy)methyl)quinoline**.



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Figure 1: Waste Segregation Decision Matrix. Note that adding this compound to a non-halogenated solvent necessitates moving the entire mixture to the Halogenated stream.

Step-by-Step Disposal Procedures

Scenario A: Solid Waste (Pure Compound or Contaminated Debris)

Applicable to: Expired reagent, weighing papers, contaminated PPE, silica gel from columns.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk for solids.
- Bagging: Place the solid waste inside a clear, sealable polyethylene bag (secondary containment) before placing it in the drum. This minimizes dust generation upon opening at the facility.
- Labeling:
 - Primary Constituent: "Solid Debris contaminated with Quinoline derivatives."
 - Hazard Checkboxes: Toxic, Carcinogen.[\[3\]](#)[\[6\]](#)
 - RCRA Code: Label as U163 (Quinoline) if required by local EHS, or "Hazardous Waste - Toxic."

Scenario B: Liquid Waste (Reaction Mixtures/Rinsates)

Applicable to: HPLC waste, reaction mother liquors.

- Compatibility Check: Ensure the waste carboy does not contain strong oxidizers (Nitric acid, Piranha solution). The quinoline nitrogen can oxidize, potentially creating unstable conditions.
- Solvent Segregation:
 - If dissolved in DCM/Chloroform: Pour directly into the Halogenated Waste carboy.

- If dissolved in Methanol/Acetone: You must still use the Halogenated Waste carboy because the solute (the quinoline derivative) contains Iodine.
- Labeling:
 - List all solvents (e.g., "Dichloromethane 90%, Methanol 9%").
 - Explicitly list the solute: "**6-(4-Iodophenoxymethyl)quinoline** <1%".
 - Mark "Halogenated" prominently.

Spill Contingency & Emergency Response

Warning: Iodine-containing compounds can stain surfaces and equipment permanently if not treated correctly.



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Figure 2: Emergency Spill Response Workflow.

Decontamination Tip: If the spill leaves a yellow/brown stain (indicative of iodine release), wash the area with a 5% Sodium Thiosulfate solution. This reduces the iodine to colorless iodide, making cleanup safer and preventing staining.

Regulatory Framework & Compliance

While this specific derivative may not be explicitly listed in 40 CFR 261.33, it falls under the "Derived-From" and "Mixture" rules of the EPA RCRA guidelines.

- RCRA Classification:
 - Quinoline (Parent): Listed as U163 (Toxic Waste) [1].
 - Halogenated Solvents: Often F-listed (F001/F002).

- Determination: Treat as Hazardous Waste (Toxic).
- Disposal Method:
 - Must be sent to a TSDF (Treatment, Storage, and Disposal Facility) permitted for Incineration.
 - Fuel Blending: Generally not acceptable for high-concentration halogenated aromatics due to emissions standards; high-temperature incineration is required.

References

- U.S. Environmental Protection Agency (EPA).List of Hazardous Wastes (40 CFR 261.33). RCRA P and U Lists. Available at: [\[Link\]](#)
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Quinoline (CID 7047). Safety and Hazards.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Occupational Health Guideline for Quinoline. Available at: [\[Link\]](#)

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